

Essential Safety and Logistics for Handling 3-[4-(Trifluoromethyl)phenyl]propanal

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Compound of Interest

Compound Name: 3-[4-(Trifluoromethyl)phenyl]propanal

Cat. No.: B195003

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **3-[4-(Trifluoromethyl)phenyl]propanal**, including operational and disposal plans.

Chemical Identifier:

- Name: **3-[4-(Trifluoromethyl)phenyl]propanal**
- CAS Number: 166947-09-7
- Molecular Formula: C₁₀H₉F₃O
- Molecular Weight: 202.17 g/mol

Hazard Summary:

Based on available safety data, **3-[4-(Trifluoromethyl)phenyl]propanal** is classified with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1][2][3]

- Causes serious eye irritation[1][2][3]
- May cause respiratory irritation[1][3]

The signal word for this chemical is "Warning".[1][2]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **3-[4-(Trifluoromethyl)phenyl]propanal**.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields. A face shield should be worn if there is a splash hazard.[4][5]
Skin Protection	Wear a flame-resistant lab coat and impervious clothing.[4] Chemical-resistant gloves are required. Nitrile gloves are a common choice, but it is crucial to check the glove manufacturer's compatibility chart.[4] Double gloving may be appropriate for handling highly hazardous compounds.[4]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[4] If exposure limits are exceeded or irritation is experienced, a NIOSH-approved respirator with an appropriate vapor cartridge may be necessary.
Footwear	Closed-toe shoes that completely cover the feet are mandatory in the laboratory.[6][7]

Operational Plan

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the chemical in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[2]
- Keep the container tightly closed.[2]
- For long-term storage, it is recommended to store it under an inert atmosphere in a freezer at temperatures below -20°C.[8]

2. Handling and Use:

- All handling of **3-[4-(Trifluoromethyl)phenyl]propanal** should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[2][4]
- Avoid contact with skin, eyes, and clothing.[2]
- Prevent the generation of vapor or mist.[2]
- Wash hands and face thoroughly after handling.[2]
- Use appropriate PPE as detailed in the table above.

3. Spill Management:

- Small Spills:
 - Alert personnel in the immediate area.
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or dry earth.[4][5] Do not use combustible materials like sawdust.[5]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[4]

- Clean the spill area with an appropriate solvent and dispose of the cleaning materials as hazardous waste.[4]
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health & Safety (EHS) department.

Disposal Plan

Waste containing **3-[4-(Trifluoromethyl)phenyl]propanal** must be treated as hazardous waste.[4]

1. Waste Collection:

- Collect all waste, including reaction byproducts, contaminated materials, and excess reagents, in a clearly labeled, sealed container.[4]
- Do not mix with incompatible waste streams.[5]

2. Container Disposal:

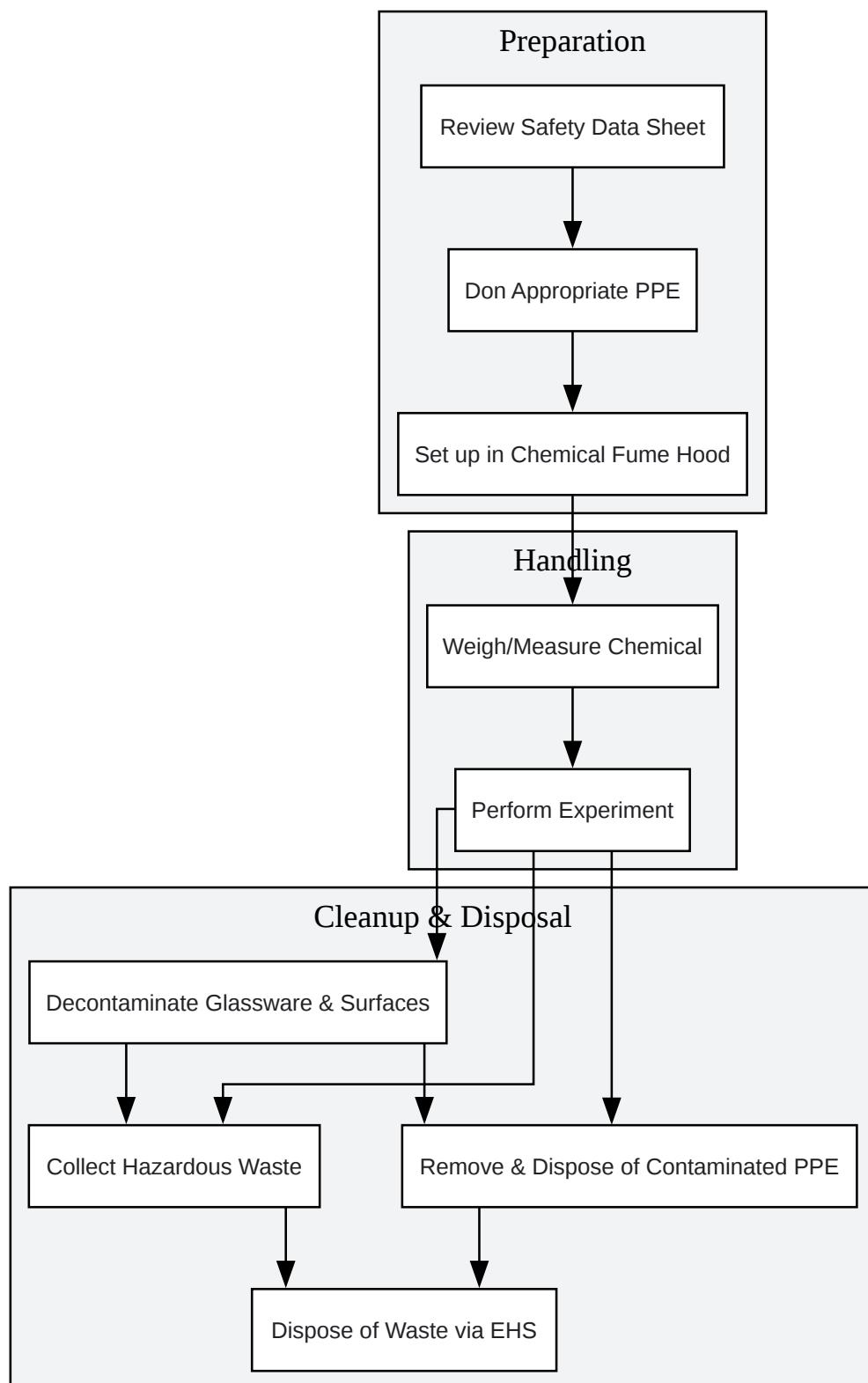
- Empty containers should be triple-rinsed with a suitable solvent.[5]
- The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container can be punctured to prevent reuse and disposed of in a sanitary landfill, or offered for recycling or reconditioning, in accordance with local regulations.[5]

3. Final Disposal:

- Arrange for pickup and disposal by a certified hazardous waste management company.[5] Disposal may involve incineration in a chemical incinerator equipped with an afterburner and scrubber system.[2]
- Observe all federal, state, and local regulations when disposing of the substance.[2]

Experimental Workflow

The following diagram illustrates the key steps for the safe handling of **3-[4-(Trifluoromethyl)phenyl]propanal**.



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Caption: Workflow for handling **3-[4-(Trifluoromethyl)phenyl]propanal**.

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